

A Comparative Guide to Aluminum Hydroxide and Magnesium Hydroxide as Flame Retardants

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Compound of Interest

Compound Name: Aluminum Hydroxide

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The selection of an appropriate flame retardant is critical in the development of safer materials across a multitude of industries. Among the halogen-free options, **aluminum hydroxide** (ATH) and magnesium hydroxide (MH) are two of the most widely utilized mineral-based flame retardants. This guide provides an objective comparison of their efficacy, supported by experimental data, to aid in the selection process for research and development applications.

Physical and Chemical Properties

Both **aluminum hydroxide** and magnesium hydroxide function as flame retardants through endothermic decomposition, releasing water vapor and forming a protective mineral layer. However, they possess distinct thermal properties that dictate their suitability for different polymer processing temperatures and applications.

Property	Aluminum Hydroxide (ATH)	Magnesium Hydroxide (MH)
Chemical Formula	$\text{Al}(\text{OH})_3$	$\text{Mg}(\text{OH})_2$
Decomposition Temperature	~180-230°C[1][2][3]	~330-340°C[4][5][6]
Heat of Decomposition	~1050-1051 J/g[1][2][3][4]	~1316-1389 J/g[1][2][3][4]
Water Release	~34.6%	~31%

Magnesium hydroxide's higher decomposition temperature makes it suitable for polymers that require higher processing temperatures, preventing premature decomposition of the flame retardant during manufacturing.[5] Furthermore, MH absorbs more heat during decomposition, which can contribute to improved flame retardant efficiency.[4][6]

Flame Retardant Efficacy: A Quantitative Comparison

The performance of ATH and MH as flame retardants is commonly evaluated using tests such as the Limiting Oxygen Index (LOI), which measures the minimum oxygen concentration required to support combustion, and cone calorimetry, which provides data on heat release rates, smoke production, and other combustion parameters.

Limiting Oxygen Index (LOI)

A higher LOI value indicates better flame retardancy. The following table summarizes comparative LOI data for ATH and MH in various polymer systems.

Polymer System	Filler Loading	LOI (%) - ATH	LOI (%) - MH	Reference
SEBS-based composites	65 wt.%	> MH	-	[7]
EVA/LDPE	-	40	-	[8]
EVA	-	Increased from 18.3% to 34.3% with ATH/MH combination	-	[9]

In a study on SEBS-based composites, the LOI values for the ATH system were higher than those for MH at the same loading level.[7]

Cone Calorimetry

Cone calorimetry is a powerful tool for assessing the fire behavior of materials. Key parameters include the peak heat release rate (pHRR), total heat release (THR), and time to ignition (TTI).

A lower pHRR and THR, and a longer TTI, are indicative of better flame retardancy.

Polymer System	Filler	pHRR (kW/m ²)	THR (MJ/m ²)	Smoke Production	Reference
Paraffin/HDP E/EG	ATH & MH	655.9 (from 1570.2)	Reduced	Suppressed	[9]
EVA	MH	228 (from 1860)	-	-	[10]
EVA	ATH/LDH	58% reduction	-	-	[11]

In a study involving paraffin/HDPE composites, the addition of a combination of MH and ATH significantly reduced the peak heat release rate from 1570.2 kW/m² to 655.9 kW/m² and suppressed smoke generation.[\[9\]](#) Another study on EVA composites showed that MH reduced the pHRR from 1860 kW/m² to as low as 228 kW/m².[\[10\]](#)

Mechanisms of Action

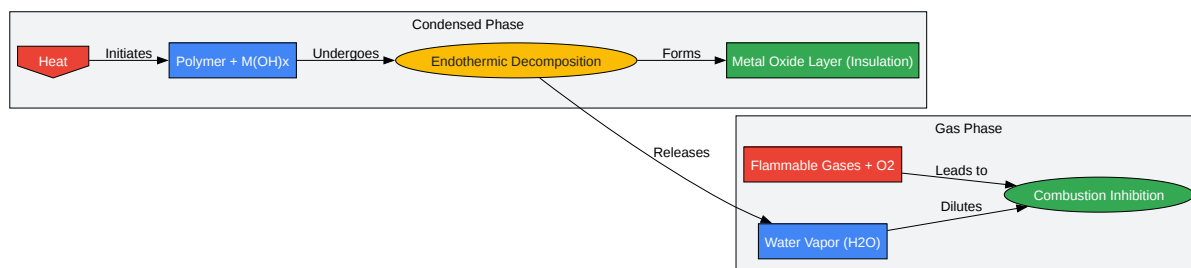
The flame retardant mechanisms of both **aluminum hydroxide** and magnesium hydroxide are primarily based on physical actions in the condensed and gas phases.

Condensed Phase Mechanism

Upon heating, both hydroxides decompose endothermically, absorbing heat from the polymer and cooling the material.[\[4\]](#)[\[6\]](#) This is followed by the formation of a protective layer of aluminum oxide (Al₂O₃) or magnesium oxide (MgO) on the surface of the material.[\[2\]](#) This layer acts as a physical barrier, insulating the polymer from the heat source and preventing the release of flammable volatiles.[\[4\]](#)

Gas Phase Mechanism

The decomposition of ATH and MH releases significant amounts of water vapor.[\[4\]](#)[\[6\]](#) This water vapor dilutes the flammable gases and oxygen in the surrounding atmosphere, thereby inhibiting combustion.[\[4\]](#)



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Caption: Flame retardant mechanism of metal hydroxides.

Experimental Protocols

Standardized testing procedures are crucial for the accurate and reproducible evaluation of flame retardant efficacy.

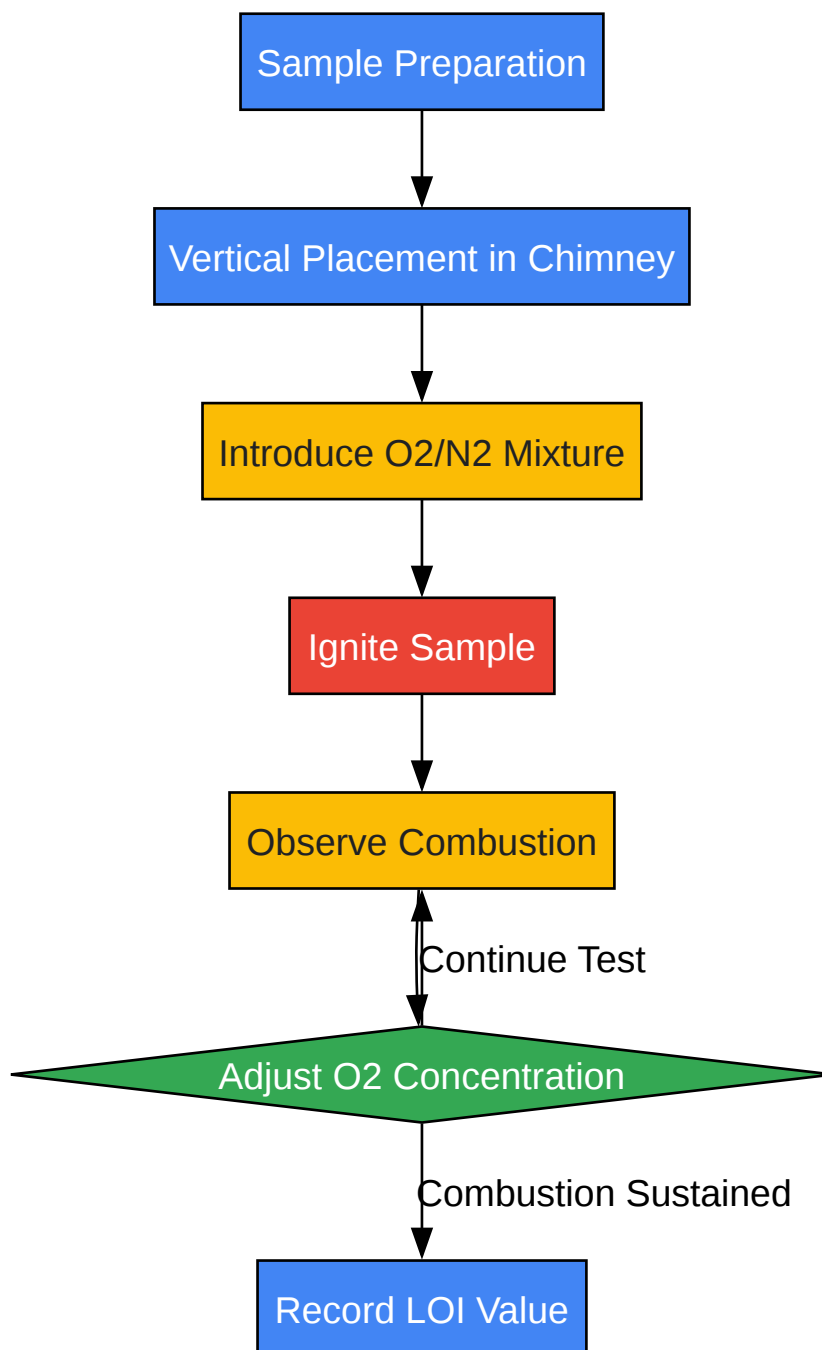
Limiting Oxygen Index (LOI) - ASTM D2863

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a plastic specimen.^{[12][13][14]}

Methodology:

- A small, vertically oriented test specimen is placed in a transparent glass chimney.^{[15][16]}
- A controlled mixture of oxygen and nitrogen is introduced from the bottom of the chimney.^[15]
- The top of the specimen is ignited with a flame.^[15]

- The oxygen concentration in the gas mixture is systematically varied until the minimum concentration that sustains combustion is determined.[12][16]



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Caption: Experimental workflow for LOI testing.

Thermogravimetric Analysis (TGA) - ASTM E1131 / ISO 11358

Objective: To measure the change in mass of a sample as a function of temperature in a controlled atmosphere. This provides information on thermal stability and decomposition temperatures.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Methodology:

- A small, precisely weighed sample (typically 10-20 mg) is placed in a sample pan within the TGA instrument.[\[20\]](#)[\[21\]](#)
- The sample is heated at a controlled rate (e.g., 10°C/min) in a specific atmosphere (e.g., nitrogen or air).[\[20\]](#)[\[21\]](#)
- The instrument continuously records the sample's weight as the temperature increases.[\[17\]](#)
- The resulting data is plotted as a weight loss versus temperature curve, from which the onset of decomposition and other thermal events can be determined.[\[20\]](#)

Cone Calorimetry - ISO 5660 / ASTM E1354

Objective: To measure the heat release rate and other combustion properties of a material when exposed to a controlled level of radiant heat.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Methodology:

- A flat, square specimen (typically 100x100 mm) is placed horizontally under a conical radiant heater.[\[22\]](#)
- The specimen is exposed to a set heat flux (e.g., 50 kW/m²).[\[22\]](#)
- A spark igniter is used to ignite the flammable gases released by the material.[\[24\]](#)
- The instrument measures the oxygen concentration in the exhaust gas stream to calculate the heat release rate based on the principle of oxygen consumption.[\[24\]](#) Other parameters such as mass loss, time to ignition, and smoke production are also recorded.[\[25\]](#)

Conclusion

Both **aluminum hydroxide** and magnesium hydroxide are effective halogen-free flame retardants that operate through similar mechanisms. The primary distinction lies in their thermal stability, with magnesium hydroxide being suitable for a wider range of polymers due to its higher decomposition temperature.[5] The choice between ATH and MH will ultimately depend on the specific polymer system, processing conditions, and desired flame retardancy performance. For applications requiring higher processing temperatures, MH is the preferred option. In some cases, a combination of both hydroxides may offer synergistic effects.[9] This guide provides the foundational data and experimental context to assist researchers in making an informed decision.

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